

# An In-depth Technical Guide to 2-Bromohexanal: Chemical Structure, Properties, and Reactivity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Bromohexanal

Cat. No.: B3255019

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## Introduction

**2-Bromohexanal** is an alpha-brominated aliphatic aldehyde that serves as a versatile intermediate in organic synthesis. Its structure, featuring a reactive aldehyde functional group and a bromine atom on the adjacent carbon, allows for a variety of chemical transformations. This technical guide provides a comprehensive overview of the chemical structure, physical and chemical properties, synthesis, and key reactions of **2-Bromohexanal**, tailored for professionals in research and drug development.

## Chemical Structure and Identification

**2-Bromohexanal** is a six-carbon aldehyde with a bromine atom substituted at the alpha ( $\alpha$ ) position relative to the carbonyl group.

Molecular Structure:

Synthetic pathways starting from Hexanal to **2-Bromohexanal** and its subsequent chemical transformations.

## Biological Relevance and Toxicological Considerations

While specific metabolic or signaling pathways for **2-Bromohexanal** are not well-documented, the biological activity of  $\alpha$ -haloaldehydes, in general, is of interest to toxicologists and drug development professionals. These compounds are known to be reactive electrophiles that can potentially alkylate biological nucleophiles such as the sulfhydryl groups of cysteine residues in proteins and glutathione. This reactivity is the basis for their potential cytotoxicity.

The metabolism of aldehydes is a critical detoxification pathway in biological systems. Fatty aldehyde dehydrogenase (FALDH) is a key enzyme involved in the oxidation of long-chain aldehydes to their corresponding carboxylic acids. [1] It is plausible that **2-Bromohexanal** could be a substrate for such enzymes, leading to its metabolic conversion to 2-bromohexanoic acid. Further research is needed to elucidate the specific metabolic fate and toxicological profile of **2-Bromohexanal**.

## Conclusion

**2-Bromohexanal** is a valuable bifunctional molecule with significant potential in organic synthesis. Its preparation via the bromination of its acetal provides a selective route to this compound. The aldehyde and  $\alpha$ -bromo functionalities can be chemoselectively transformed into a variety of other useful chemical groups. While its specific biological roles are yet to be fully explored, its reactivity profile suggests potential applications in the design of targeted covalent inhibitors or as a probe for studying the biological effects of  $\alpha$ -haloaldehydes. The experimental protocols and data presented in this guide provide a solid foundation for researchers to utilize **2-Bromohexanal** in their synthetic endeavors.

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## References

- 1. Fatty Aldehyde and Fatty Alcohol Metabolism: Review and Importance for Epidermal Structure and Function - PMC [pmc.ncbi.nlm.nih.gov]
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Email: [info@benchchem.com](mailto:info@benchchem.com)